

2-Methyl-1,4-dioxane: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 2-Methyl-1,4-dioxane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **2-Methyl-1,4-dioxane**, a heterocyclic organic compound of interest in various scientific domains. This document consolidates key chemical and physical properties, analytical methodologies, and toxicological data, with a focus on providing actionable information for laboratory and research applications.

Core Chemical and Physical Data

2-Methyl-1,4-dioxane, a derivative of the well-studied 1,4-dioxane, possesses distinct properties owing to the addition of a methyl group. A summary of its fundamental characteristics is presented below.

Property	Value	Source
CAS Number	16279-34-8	[1]
Molecular Formula	C ₅ H ₁₀ O ₂	
Molecular Weight	102.13 g/mol	[1]

Synthesis and Reaction Mechanisms

The synthesis of substituted dioxanes like **2-Methyl-1,4-dioxane** can be achieved through various organic synthesis routes. While specific protocols for **2-Methyl-1,4-dioxane** are not

extensively detailed in publicly available literature, general methods for the synthesis of substituted dioxanes often involve the dimerization of oxiranes or the reaction of a diol with an appropriate electrophile.[1]

One notable reaction mechanism relevant to cyclic ethers, including **2-Methyl-1,4-dioxane**, is autoxidation. This process, which can be initiated by light or heat, proceeds via a free-radical chain mechanism to form potentially hazardous organic peroxides.[1] The presence of the ether oxygen atom stabilizes the intermediate radicals, making these compounds susceptible to this degradation pathway.[1]

Analytical Methodologies

The detection and quantification of **2-Methyl-1,4-dioxane** in various matrices are crucial for research and safety monitoring. Analytical methods are often adapted from those developed for its parent compound, 1,4-dioxane.

Analytical Technique	Matrix	Method Details	Detection Limit	Reference
Gas Chromatography-Mass Spectrometry (GC-MS)	Water	Purge-and-trap or direct injection. Isotope dilution with 1,4-dioxane-d8 can be used for improved accuracy.	~10 µg/L	[2][3]
Gas Chromatography-Flame Ionization Detection (GC-FID)	Air	Samples are collected on a solid sorbent tube (e.g., coconut shell charcoal) and eluted with a solvent.	0.01 mg per sample	[2][4]
Solid-Phase Extraction (SPE) followed by GC-MS	Drinking Water	Activated carbon cartridges are used to pre-concentrate the analyte from a water sample before elution and analysis.	0.024 µg/L	[5]

Toxicological and Environmental Profile

The toxicological profile of **2-Methyl-1,4-dioxane** is not as extensively studied as that of 1,4-dioxane. However, data from the parent compound provides valuable insights into potential health and environmental effects. 1,4-Dioxane is classified as "likely to be carcinogenic to humans" by the U.S. Environmental Protection Agency (EPA).[6][7][8]

Key Toxicological Endpoints for 1,4-Dioxane:

- Primary Target Organs: Liver and kidneys.[7][9]
- Carcinogenicity: Shown to cause cancer in rodents at high doses.[6] The proposed mode of action is non-genotoxic, involving cytotoxicity and regenerative cell proliferation.[6]
- Metabolism: Metabolized by cytochrome P450 enzymes to β -hydroxyethoxyacetic acid (HEAA) and 1,4-dioxane-2-one, which are then excreted in the urine.[7]

Environmental Fate:

Due to its high water solubility and low tendency to adsorb to soil, 1,4-dioxane and its derivatives are mobile in the environment and can lead to extensive groundwater contamination plumes.[8][10] Biodegradation of 1,4-dioxane is generally slow.[10]

Visualized Workflows and Pathways

To aid in the understanding of key processes, the following diagrams illustrate a general experimental workflow for the analysis of **2-Methyl-1,4-dioxane** in a water sample and the autoxidation pathway.

Caption: General analytical workflow for **2-Methyl-1,4-dioxane** in water.

Caption: Simplified autoxidation pathway of **2-Methyl-1,4-dioxane**.

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